

Application Notes and Protocols for CAY10580: Stability and Long-Term Storage

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Compound of Interest

Compound Name: CAY10580

Cat. No.: B593249

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed information on the stability and recommended long-term storage conditions for **CAY10580**. Adherence to these guidelines is crucial for ensuring the integrity and activity of the compound in experimental settings.

Chemical and Physical Properties

CAY10580 is a selective agonist for the prostaglandin E2 (PGE2) receptor subtype EP4.^{[1][2]} Understanding its fundamental properties is the first step in ensuring its proper handling and storage.

Property	Value
Formal Name	2-(3-hydroxyoctyl)-5-oxo-1-pyrrolidineheptanoic acid ^{[1][3][4]}
CAS Number	64054-40-6 ^{[1][3][4]}
Molecular Formula	C19H35NO4 ^{[1][3][4]}
Molecular Weight	341.5 g/mol ^{[1][3][4]}
Purity	≥96% ^{[1][3][4]}
Formulation	A solution in ethanol ^{[1][3][4]}

Long-Term Storage and Stability

Proper storage is critical to maintain the stability of **CAY10580**. The manufacturer provides specific recommendations based on stability testing.

Parameter	Recommendation
Storage Temperature	-20°C[3]
Long-Term Stability	≥ 2 years (when stored at -20°C in the supplied ethanol solution)[1][3][5]
Aqueous Solution Storage	Not recommended for more than one day[3]

Note: The stability of **CAY10580** in aqueous solutions is limited. It is advised to prepare fresh aqueous solutions for each experiment and avoid repeated freeze-thaw cycles.

Handling and Solution Preparation

CAY10580 is supplied as a solution in ethanol. If a different solvent is required, the ethanol can be evaporated under a gentle stream of nitrogen.[3]

Solubility Data:

Solvent	Approximate Solubility
DMSO	10 mg/mL[1][3]
Dimethyl Formamide	10 mg/mL[3]
Ethanol	20 mg/mL[1]
PBS (pH 7.2)	2.5 mg/mL[1][3]

For biological experiments, it is recommended to make further dilutions of the stock solution into aqueous buffers or isotonic saline.[3] Ensure that the residual amount of organic solvent is insignificant, as it may have physiological effects.[3]

Experimental Protocol: Assessment of Long-Term Stability

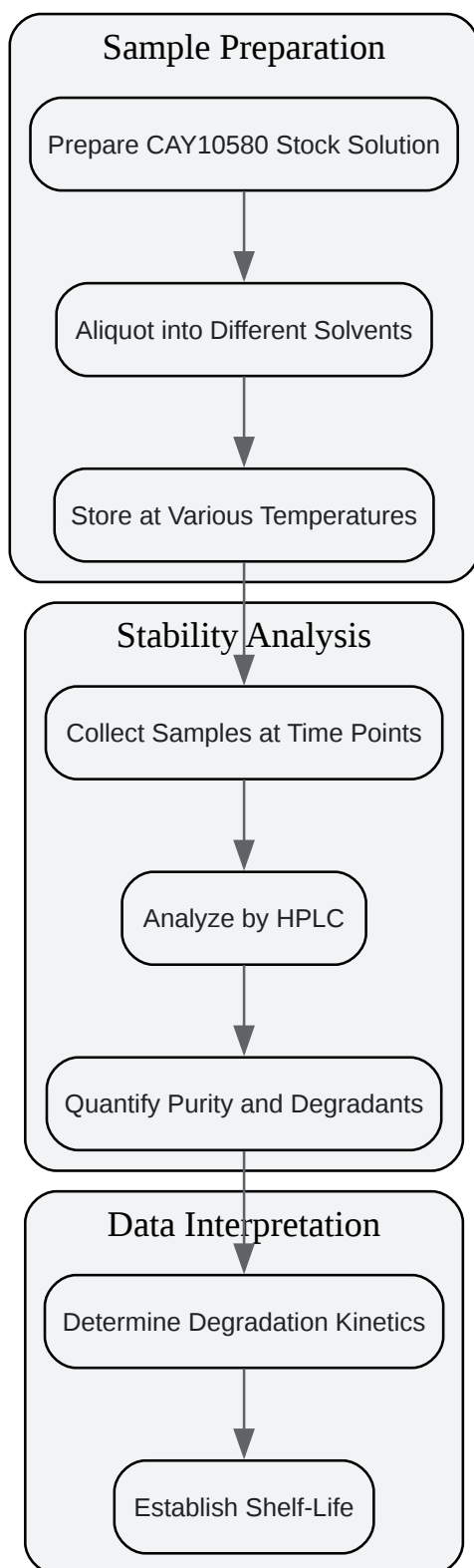
This protocol outlines a general method for assessing the long-term stability of **CAY10580** under various conditions.

4.1. Objective: To determine the degradation profile of **CAY10580** over time at different storage temperatures and in various solvent systems.

4.2. Materials:

- **CAY10580**
- Ethanol (anhydrous)
- DMSO (anhydrous)
- Phosphate-buffered saline (PBS), pH 7.2
- High-performance liquid chromatography (HPLC) system with a suitable detector (e.g., UV-Vis or Mass Spectrometry)
- C18 HPLC column
- Calibrated analytical balance
- Temperature-controlled storage chambers/incubators
- Inert gas (e.g., nitrogen)

4.3. Experimental Workflow:



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Caption: Workflow for **CAY10580** Stability Testing.

4.4. Procedure:

- **Stock Solution Preparation:** Prepare a stock solution of **CAY10580** in anhydrous ethanol at a known concentration (e.g., 10 mg/mL).
- **Sample Aliquoting:** Aliquot the stock solution into amber glass vials. For solvent-dependent stability, evaporate the ethanol under a gentle stream of nitrogen and reconstitute in the desired solvents (e.g., DMSO, PBS pH 7.2).
- **Storage Conditions:** Store the aliquots at a minimum of three different temperatures. Suggested temperatures: -20°C (recommended storage), 4°C (refrigerated), and 25°C (room temperature).
- **Time Points:** Designate several time points for analysis (e.g., T=0, 1 week, 1 month, 3 months, 6 months, 1 year, 2 years).
- **HPLC Analysis:**
 - At each time point, retrieve one aliquot from each storage condition.
 - Analyze the sample by a validated reverse-phase HPLC method. A C18 column is a common starting point.
 - The mobile phase composition will need to be optimized (e.g., a gradient of acetonitrile and water with 0.1% formic acid).
 - Monitor the elution profile using a UV detector at an appropriate wavelength or a mass spectrometer for more detailed analysis of degradants.
- **Data Analysis:**
 - Determine the peak area of the parent **CAY10580** compound and any degradation products.
 - Calculate the percentage of **CAY10580** remaining at each time point relative to the initial time point (T=0).
 - Plot the percentage of **CAY10580** remaining versus time for each storage condition.

Signaling Pathway Context

CAY10580 is a selective agonist of the EP4 receptor, which is a Gs protein-coupled receptor.[1]
[2] Activation of this receptor initiates a downstream signaling cascade involving adenylyl cyclase and cyclic AMP (cAMP).



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Caption: **CAY10580**-mediated EP4 Signaling Pathway.

Understanding this pathway is crucial for designing and interpreting experiments involving **CAY10580**. The stability of the compound directly impacts its ability to effectively activate this signaling cascade and elicit a biological response.

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